

A Comprehensive Guide to Personal Protective Equipment for Handling Tetradecylcyclohexane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tetradecylcyclohexane

CAS No.: 1795-18-2

Cat. No.: B157289

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This guide provides essential safety protocols and personal protective equipment (PPE) recommendations for the handling of **Tetradecylcyclohexane** in a laboratory setting. Developed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical, field-proven insights to ensure a safe and efficient work environment. Our commitment is to empower you with knowledge that extends beyond the product, fostering a culture of safety and scientific integrity.

Understanding the Risks: Hazard Analysis of Tetradecylcyclohexane

Tetradecylcyclohexane (CAS No. 1795-18-2) is a cycloalkane with a long alkyl chain. While it may not be as volatile as some lower molecular weight solvents, it presents a significant health hazard that necessitates careful handling.

The primary and most critical hazard associated with **Tetradecylcyclohexane** is aspiration toxicity.^[1] According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as Aspiration Hazard Category 1, with the hazard statement

H304: May be fatal if swallowed and enters airways.[1] This means that if the liquid is ingested and then drawn into the lungs, it can cause severe and potentially fatal lung damage.

Due to its physical state as a solid at room temperature (freezing point: 24°C), the risk of aerosolization during handling, such as scooping or transferring, must be considered.[2] While vapor pressure data is not readily available in public databases, its high molecular weight suggests a low vapor pressure at standard temperature and pressure. However, heating the substance will increase its volatility and the potential for inhalation exposure.

Key Hazard Summary:

Hazard Classification	GHS Category	Hazard Statement	Primary Route of Exposure
Aspiration Toxicity	1	H304: May be fatal if swallowed and enters airways	Ingestion, Inhalation of aerosols
Skin Contact	Not Classified	May cause mild irritation upon prolonged contact	Dermal
Eye Contact	Not Classified	May cause mechanical irritation	Ocular

The Core of Safety: A Multi-Layered PPE Strategy

A robust PPE strategy is the cornerstone of safe chemical handling. For **Tetradecylcyclohexane**, the focus is on preventing ingestion, inhalation of aerosols, and direct contact with skin and eyes. The following sections detail the rationale and specifications for each type of PPE.

Eye and Face Protection: Your First Line of Defense

Rationale: Direct contact with the eyes by solid particles or splashes of molten **Tetradecylcyclohexane** can cause mechanical irritation. Given the aspiration hazard, preventing any accidental splashes towards the mouth is also crucial.

Minimum Requirement:

- **Chemical Splash Goggles:** These are essential to provide a seal around the eyes, protecting against dust and potential splashes.[3] Look for goggles that meet the ANSI Z87.1 standard for chemical splash protection.

Enhanced Protection (Recommended for large quantities or heating):

- **Face Shield worn over Chemical Splash Goggles:** A face shield provides an additional layer of protection for the entire face from splashes of molten material or larger quantities of the solid.

Hand Protection: The Right Glove for the Job

Rationale: While **Tetradecylcyclohexane** is not classified as a skin irritant, prolonged or repeated contact should be avoided. The primary purpose of gloves is to prevent skin contact and the subsequent risk of accidental ingestion.

Recommended Glove Material:

- **Nitrile Gloves:** Nitrile gloves offer good resistance to a wide range of chemicals, including aliphatic and alicyclic hydrocarbons.[2][4] For handling **Tetradecylcyclohexane**, nitrile provides a suitable barrier for incidental contact.

Important Considerations:

- **Glove Thickness:** A minimum thickness of 4-5 mil is recommended for adequate protection against incidental splashes.
- **Inspection and Replacement:** Always inspect gloves for tears or punctures before use. If contact with **Tetradecylcyclohexane** occurs, remove the gloves immediately, wash your hands, and don a new pair. Disposable gloves should never be reused.
- **Double Gloving:** For procedures with a higher risk of splashes, such as when handling molten **Tetradecylcyclohexane**, wearing two pairs of nitrile gloves can provide additional protection.

Glove Material	Chemical Resistance to Alkanes/Cycloalkanes	Suitability for Tetradecylcyclohexane
Nitrile	Good to Excellent (for incidental contact)	Recommended
Latex	Fair to Poor	Not Recommended
Vinyl	Poor	Not Recommended
Neoprene	Good to Excellent	Suitable Alternative
Butyl Rubber	Poor	Not Recommended

This table provides general guidance. Always consult the glove manufacturer's specific chemical resistance data.

Body Protection: Shielding from Contamination

Rationale: A lab coat is essential to protect your personal clothing from contamination with **Tetradecylcyclohexane**.

Requirement:

- **Laboratory Coat:** A standard, long-sleeved laboratory coat should be worn at all times when handling this chemical. Ensure it is fully buttoned.
- **Chemical-Resistant Apron:** When handling larger quantities or when there is a significant risk of splashing, a chemical-resistant apron worn over the lab coat is recommended.

Respiratory Protection: Assessing the Inhalation Risk

Rationale: The need for respiratory protection depends on the specific handling conditions and the potential for generating airborne particles or vapors. Although the vapor pressure of **Tetradecylcyclohexane** is expected to be low at room temperature, certain operations can increase the inhalation risk.

When is Respiratory Protection Necessary?

- Handling the solid in a way that generates dust.
- Heating **Tetradecylcyclohexane** above its melting point.
- Aerosol-generating procedures (e.g., spraying, sonicating solutions).
- Inadequate ventilation.

Recommended Respiratory Protection:

- For Dusts/Aerosols: A NIOSH-approved N95 particulate respirator is the minimum requirement when handling the solid in a manner that may create dust.
- For Vapors from Heated Liquid: If heating **Tetradecylcyclohexane**, an air-purifying respirator (APR) with organic vapor (OV) cartridges is necessary.^[5]
- In situations with high concentrations or poor ventilation: A powered air-purifying respirator (PAPR) with organic vapor cartridges may be required to provide a higher level of protection.^[6]

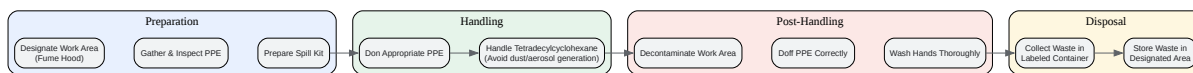
OSHA regulations require that a written respiratory protection program be in place before any employee is required to wear a respirator.^[6] This includes medical evaluation, fit testing, and training.^[6]

Operational and Disposal Plans: A Step-by-Step Approach

A self-validating protocol ensures safety at every stage of the workflow, from receiving the chemical to its final disposal.

Safe Handling Workflow

The following diagram outlines the critical steps for the safe handling of **Tetradecylcyclohexane**.



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Caption: Workflow for the safe handling of **Tetradecylcyclohexane**.

Disposal Plan

As a non-polar organic compound, **Tetradecylcyclohexane** waste must be handled as hazardous waste.

Step-by-Step Disposal Protocol:

- Segregation: Do not mix **Tetradecylcyclohexane** waste with other waste streams, particularly aqueous or halogenated waste.
- Container: Collect all solid and liquid waste containing **Tetradecylcyclohexane** in a clearly labeled, leak-proof container. The label should include "Hazardous Waste," "**Tetradecylcyclohexane**," and the primary hazard (Aspiration Hazard).
- Storage: Store the waste container in a designated, well-ventilated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pick-up and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Under no circumstances should **Tetradecylcyclohexane** be disposed of down the drain.

Emergency Procedures: Be Prepared

Spill Response:

- Evacuate: Clear the immediate area of all personnel.

- **Ventilate:** Ensure the area is well-ventilated. If the spill is large, evacuate the lab and inform your supervisor and EHS.
- **PPE:** Don the appropriate PPE, including respiratory protection if necessary.
- **Containment:** For solid spills, carefully sweep or scoop the material into a labeled waste container, avoiding dust generation. For molten spills, use an absorbent material suitable for organic liquids to contain and absorb the spill.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent (e.g., isopropanol), followed by soap and water. Collect all cleanup materials as hazardous waste.

First Aid:

- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.

Conclusion: A Commitment to Safety

The safe handling of **Tetradecylcyclohexane** is predicated on a thorough understanding of its aspiration hazard and the diligent application of appropriate personal protective equipment and handling protocols. By adhering to the guidelines outlined in this document, researchers can mitigate the risks associated with this chemical and maintain a safe laboratory environment. Your commitment to these practices is a testament to your dedication to both scientific excellence and the well-being of your colleagues.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 15715, **Tetradecylcyclohexane**. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration. (n.d.). 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Laboratory Chemical Safety Summary for CID 15715, **Tetradecylcyclohexane**. Retrieved from [[Link](#)]
- Lab Manager. (2009, July 30). Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration. (n.d.). 1910.134 - Respiratory protection. Retrieved from [[Link](#)]
- PK Safety. (2024, September 16). Understanding Respirators With Organic Vapor Cartridges. Retrieved from [[Link](#)]
- Environmental Health and Safety - University of California, Berkeley. (n.d.). Personal Protective Equipment Requirements for Laboratories. Retrieved from [[Link](#)]
- Environmental Health and Safety - University of Colorado Boulder. (n.d.). OSHA Glove Selection Chart. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration. (n.d.). Laboratory Safety Guidance. Retrieved from [[Link](#)]
- West Virginia University Environmental Health & Safety. (2022, May 9). Eye Face Protection. Retrieved from [[Link](#)]
- Centers for Disease Control and Prevention. (n.d.). OSHA Respirator Requirements for Selected Chemicals. Retrieved from [[Link](#)]

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Sources

- [1. Cyclohexane, tetradecyl- | C₂₀H₄₀ | CID 15715 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. safety.fsu.edu \[safety.fsu.edu\]](#)
- [3. Personal Protective Equipment \(PPE\) in the Laboratory: A Comprehensive Guide | Lab Manager \[labmanager.com\]](#)
- [4. glovesbyweb.com \[glovesbyweb.com\]](#)
- [5. pksafety.com \[pksafety.com\]](#)
- [6. 1910.134 - Respiratory protection. | Occupational Safety and Health Administration \[osha.gov\]](#)
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